

An In-depth Technical Guide to 4-Phenoxyaniline: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Phenoxyaniline

Cat. No.: B093406

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This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **4-phenoxyaniline**, an aromatic amine with significant applications as a versatile intermediate in the pharmaceutical, agrochemical, and dye industries.^{[1][2]} This document adheres to stringent data presentation and visualization standards to facilitate advanced research and development.

Chemical Identity and Structure

4-Phenoxyaniline, also known as 4-aminodiphenyl ether, is an organic compound characterized by a phenoxy group substituted at the para-position of an aniline ring.^{[1][3]} This unique structure imparts a range of chemical properties that make it a valuable building block in organic synthesis.^[2]

Table 1: Structural and Identification Data for **4-Phenoxyaniline**

Identifier	Value
IUPAC Name	4-phenoxyaniline[1][4][5]
CAS Number	139-59-3[1][6][7][8][9]
Molecular Formula	C ₁₂ H ₁₁ NO[1][3][5][6][7][8][9][10]
SMILES	C1=CC=C(C=C1)OC2=CC=C(C=C2)N[1][4]
InChI Key	WOYZXEUVWXQVNV-UHFFFAOYSA-N[1][4][5][10]
Synonyms	p-Phenoxyaniline, 4-Aminodiphenyl ether, Benzenamine, 4-phenoxy-[1][3][4][8][10][11]

Physicochemical Properties

The physical and chemical properties of **4-phenoxyaniline** are critical for its handling, storage, and application in various chemical reactions. It typically appears as a white to light yellow or brown to green-brown crystalline powder or flakes.[1][6][12]

Table 2: Physicochemical Properties of **4-Phenoxyaniline**

Property	Value
Molecular Weight	185.22 g/mol [6][7][8][9]
Melting Point	82-84 °C[6][7][9]
Boiling Point	320.0 ± 25.0 °C at 760 mmHg[7]
Solubility	Sparingly soluble in water (< 1 g/L at 20 °C); soluble in organic solvents like ethanol, acetone, and ether.[1][3]
pKa	4.75 ± 0.10 (Predicted)[1]
Density	1.1 ± 0.1 g/cm ³ [7]
Flash Point	155.8 ± 16.4 °C[7]
Vapor Pressure	0.0 ± 0.7 mmHg at 25 °C[7]

Reactivity and Stability

4-Phenoxyaniline is stable under normal temperatures and pressures.^{[1][7][12]} However, it is incompatible with strong oxidizing agents, acid anhydrides, and chlorides.^{[7][11][12]} When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^{[6][7][12]}

Experimental Protocols

Synthesis of 4-Phenoxyaniline via Ullmann Condensation

The Ullmann condensation is a classic and effective method for the synthesis of diaryl ethers, including **4-phenoxyaniline**.^[13] This copper-catalyzed reaction involves the coupling of a phenol with an aryl halide.^[13]

Materials:

- Iodobenzene (1.0 mmol)^[13]
- Phenol (1.0 mmol)^[13]
- Copper(II) glycinate monohydrate (0.02 mmol)^{[13][14]}
- Potassium hydroxide (KOH) (2.0 equiv)^{[13][14]}
- Dry dimethyl sulfoxide (DMSO) (2.0 mL)^{[13][14]}
- Ethyl acetate^{[13][14]}
- Water^{[13][14]}
- Anhydrous sodium sulfate (Na₂SO₄)^{[13][14]}

Procedure:

- To a stirred solution of iodobenzene (1.0 mmol) and phenol (1.0 mmol) in dry DMSO (2.0 mL), add copper(II) glycinate monohydrate (0.02 mmol) and potassium hydroxide (2.0

equiv).[13][14]

- Heat the reaction mixture at 80°C for 8 hours.[13][14]
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).[13][14]
- After completion, cool the reaction mixture to room temperature.[13][14]
- Separate the precipitated catalyst by filtration.[13][14]
- Dilute the filtrate with ethyl acetate (10 mL).[13][14]
- Wash the organic layer with water and dry over anhydrous Na₂SO₄. [13][14]
- Evaporate the solvent under vacuum to obtain the crude product.[13][14]
- The crude product can be further purified by column chromatography.[14]

Purification by Crystallization

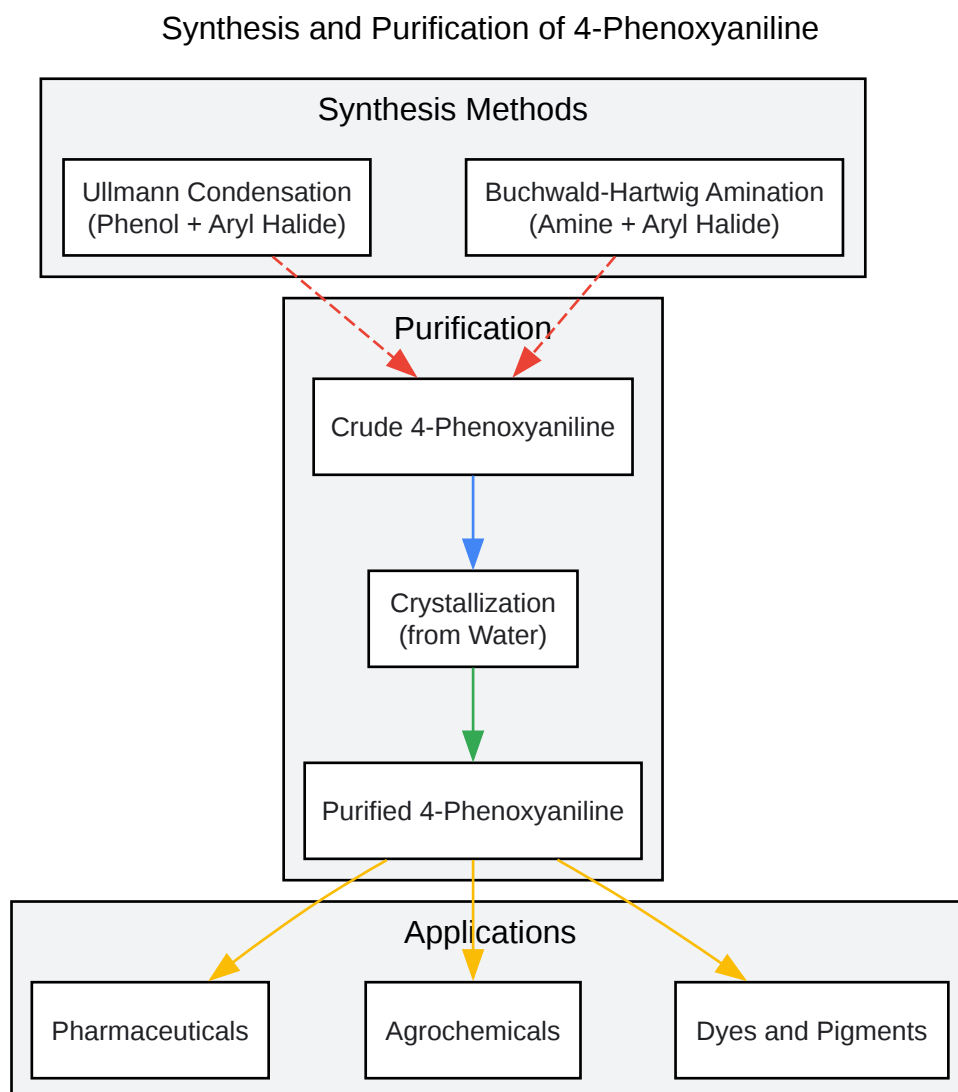
A common method for the purification of **4-phenoxyaniline** is crystallization.

Procedure:

- Dissolve the crude **4-phenoxyaniline** in a minimal amount of hot water.[6]
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by filtration.
- Wash the crystals with a small amount of cold water.
- Dry the purified crystals in a desiccator or under vacuum.

Visualization of Synthetic Pathway

The following diagram illustrates the general workflow for the synthesis of **4-phenoxyaniline**, highlighting the key reaction types and purification steps.



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Caption: Synthetic routes and applications of **4-phenoxyaniline**.

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